

Topic: 1-Chloro-5-methoxyisoquinoline Suzuki Coupling Protocol

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Compound of Interest

Compound Name: 1-Chloro-5-methoxyisoquinoline

CAS No.: 106462-85-5

Cat. No.: B173414

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Abstract

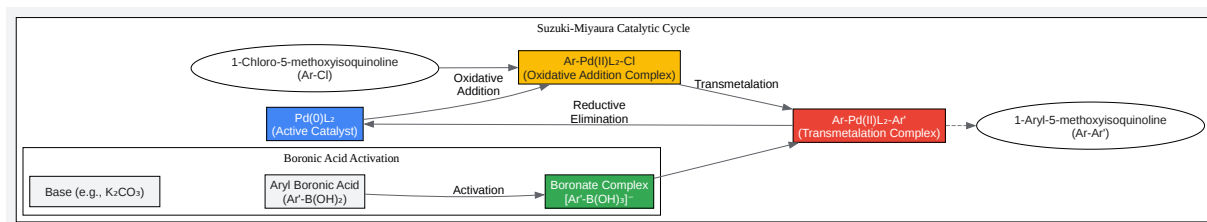
The Suzuki-Miyaura cross-coupling reaction is a cornerstone of modern synthetic chemistry, prized for its ability to forge carbon-carbon bonds with exceptional reliability and functional group tolerance.^[1] This application note provides a comprehensive guide to the Suzuki coupling of **1-chloro-5-methoxyisoquinoline**, a key intermediate for accessing novel derivatives of the isoquinoline scaffold. The isoquinoline core is a privileged structure in medicinal chemistry, appearing in numerous biologically active compounds and approved pharmaceuticals.^{[2][3]} This document offers a detailed experimental protocol, an in-depth exploration of the reaction mechanism, guidance on parameter optimization, and a troubleshooting guide, designed to empower researchers in drug discovery and materials science to effectively utilize this powerful synthetic transformation.

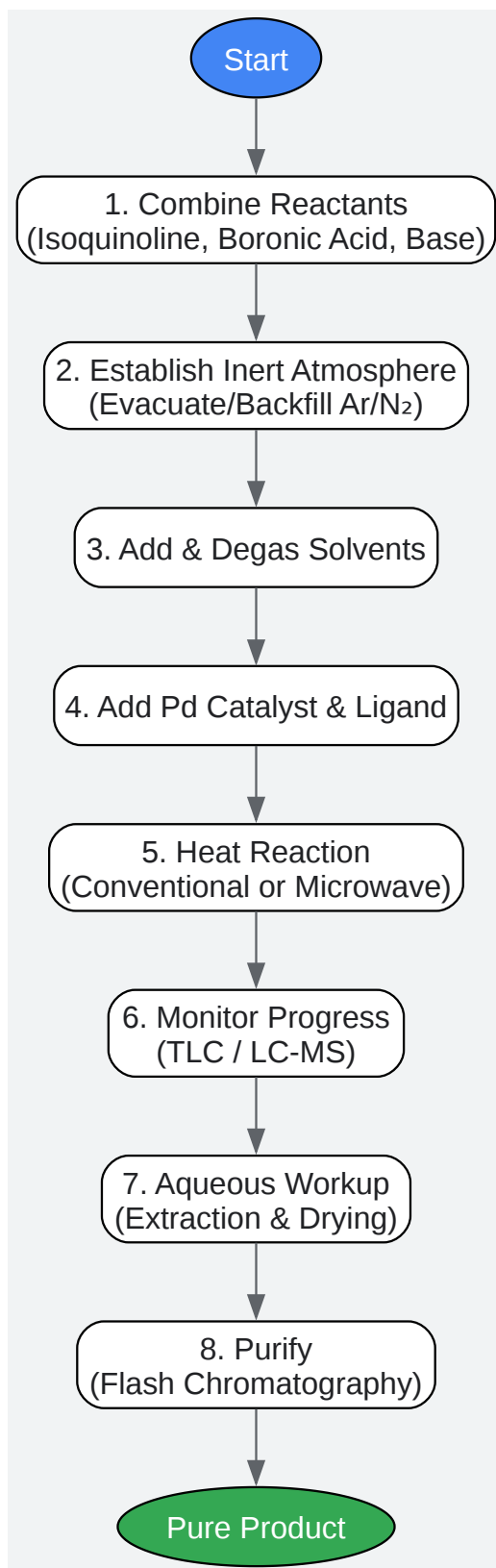
Reaction Principle and Catalytic Cycle

The Suzuki-Miyaura reaction facilitates the formation of a C-C bond by coupling an organoboron species (such as a boronic acid) with an organic halide or pseudohalide,

catalyzed by a palladium(0) complex.^{[4][5]} The catalytic cycle is a well-established sequence of three fundamental steps: Oxidative Addition, Transmetalation, and Reductive Elimination.^{[5][6]}

- Oxidative Addition: The cycle begins with the insertion of the active Pd(0) catalyst into the carbon-chlorine bond of **1-chloro-5-methoxyisoquinoline**. This step, which oxidizes the metal center from Pd(0) to Pd(II), is often the rate-determining step of the entire process, particularly for less reactive aryl chlorides.^{[5][6][7]}
- Transmetalation: In this crucial step, the organic moiety from the boronic acid is transferred to the Pd(II) complex. This process requires the activation of the boronic acid by a base, which forms a more nucleophilic "ate" complex (boronate).^{[7][8]} This boronate then exchanges its organic group with the halide on the palladium center.^{[6][7]}
- Reductive Elimination: The final step involves the elimination of the newly coupled product (1-aryl-5-methoxyisoquinoline) from the palladium center. This reforms the C-C bond and simultaneously regenerates the active Pd(0) catalyst, allowing it to re-enter the catalytic cycle.^{[4][9]}





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